

An In-depth Technical Guide to the Safe Handling of Ethyl Isonicotinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl isonicotinate

Cat. No.: B042127

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Introduction: **Ethyl isonicotinate** (CAS No: 1570-45-2), also known as ethyl 4-pyridinecarboxylate, is a valuable building block in pharmaceutical synthesis, particularly in the development of antitubercular and antihypertensive drugs.[1][2] Its utility in research and drug development necessitates a thorough understanding of its safety profile and handling requirements to ensure the well-being of laboratory personnel. This guide provides a comprehensive overview of the safety data, handling protocols, and emergency procedures for **ethyl isonicotinate**, tailored for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Ethyl isonicotinate is classified as a hazardous chemical and requires careful handling.[3] It is a combustible liquid that can cause skin, eye, and respiratory irritation.[1][4][5] The primary signal word associated with this chemical is "Warning".[4][5][6][7]

Table 1: GHS Hazard Classification for **Ethyl Isonicotinate**

Hazard Class	Hazard Category	Hazard Statement
Flammable liquids	Category 4	H227: Combustible liquid[3][4][6]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[1][4][5]
Serious eye damage/eye irritation	Category 2	H319: Causes serious eye irritation[1][4][5]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[1][4][5]

Physicochemical and Toxicological Properties

Understanding the physical, chemical, and toxicological properties of **ethyl isonicotinate** is fundamental to its safe use.

Table 2: Physicochemical Properties of **Ethyl Isonicotinate**

Property	Value	References
Appearance	Colorless to pale yellow, clear liquid	[1][3][6][7]
Molecular Formula	C ₈ H ₉ NO ₂	[4][6]
Molecular Weight	151.16 g/mol	[4][5][6]
Boiling Point	220 °C (428 °F) at 760 mmHg	[3][6]
Flash Point	87 - 88 °C (188.6 - 190.4 °F) - closed cup	[3][6][8]
Density	1.009 g/mL at 25 °C	
Water Solubility	Sparingly soluble / Immiscible	[1][2][6]
Refractive Index	n _{20/D} 1.501	

Table 3: Toxicological Data for **Ethyl Isonicotinate**

Test	Route	Species	Value	References
LD50	Intravenous	Mouse	56 mg/kg	[2][4]
Carcinogenicity	N/A	N/A	No component is identified as a probable, possible or confirmed human carcinogen by IARC.	[4]
General Note	N/A	N/A	The chemical, physical, and toxicological properties have not been thoroughly investigated.	[3][4][8][9]

Experimental Protocols: Safe Handling, Storage, and Personal Protection

Adherence to strict protocols is essential to minimize exposure and mitigate risks.

Standard Handling Protocol

- Risk Assessment: Before beginning work, perform a risk assessment for the planned procedure. Identify potential hazards, including inhalation of vapors, skin/eye contact, and fire risk.
- Ventilation: Always handle **ethyl isonicotinate** in a well-ventilated area, preferably within a chemical fume hood.[1][7][8][9]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[1][3][4][6][7][8] Implement measures to prevent the buildup of

electrostatic charge.[\[4\]](#)[\[7\]](#)

- Personal Protective Equipment (PPE): Don the appropriate PPE as detailed in Section 3.3 before handling.
- Dispensing: When transferring the liquid, avoid splashing. Use appropriate tools like a pipette or a graduated cylinder.
- Hygiene: Avoid contact with skin, eyes, and clothing.[\[8\]](#) Wash hands thoroughly with soap and water after handling and before breaks.[\[4\]](#)[\[8\]](#)[\[9\]](#) Do not eat, drink, or smoke in the work area.[\[6\]](#)
- End of Work: Tightly close the container after use.[\[4\]](#)[\[6\]](#)[\[9\]](#) Clean the work area and decontaminate any surfaces that may have come into contact with the chemical.

Storage Protocol

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, and bases.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Keep containers tightly closed to prevent leakage and contamination.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- The storage area should be clearly labeled, and access should be restricted to authorized personnel.
- Some sources recommend storing under an inert atmosphere like argon, as the material may be sensitive to air and heat.[\[7\]](#)[\[10\]](#)

Personal Protective Equipment (PPE) Protocol

- Eye and Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[\[4\]](#)[\[8\]](#)
- Skin Protection:
 - Gloves: Wear impervious chemical-resistant gloves (e.g., neoprene, nitrile, or butyl rubber).[\[4\]](#)[\[11\]](#) Inspect gloves for integrity before each use. Use proper glove removal technique to avoid skin contact with the outer surface of the glove.[\[4\]](#)

- Clothing: Wear a lab coat or other appropriate protective clothing to prevent skin exposure.
[8] An apron and antistatic boots may also be necessary depending on the scale of work.
[3]
- Respiratory Protection: If ventilation is insufficient or for operations that may generate significant vapors, use a NIOSH-approved respirator with an appropriate cartridge.[8] If a respirator is the sole means of protection, a full-face supplied-air respirator is recommended.
[4]

Experimental Protocols: Emergency Procedures

Immediate and appropriate action during an emergency is critical.

First-Aid Measures Protocol

- General Advice: In case of exposure or if you feel unwell, seek medical advice immediately and show the Safety Data Sheet to the attending physician.[4][6][7][9]
- If Inhaled:
 - Move the affected person to fresh air immediately.[4][6][8][9]
 - If breathing is difficult or has stopped, provide artificial respiration.[4][8][9]
 - Seek immediate medical attention.[4][6][8][9]
- In Case of Skin Contact:
 - Immediately remove all contaminated clothing.[8]
 - Wash the affected area with plenty of soap and water for at least 15 minutes.[4][6][8][9]
 - If skin irritation occurs or persists, consult a physician.[4][7]
- In Case of Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][6][8][9]

- Remove contact lenses if present and easy to do so. Continue rinsing.[4][7]
- Consult a physician or ophthalmologist.[4]
- If Swallowed:
 - Do NOT induce vomiting.[4][6][8][9]
 - If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water.[8][9]
 - Never give anything by mouth to an unconscious person.[4][8][9]
 - Seek immediate medical attention.[4][6][8][9]

Fire-Fighting Protocol

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[3][4][6][8] Water mist can be used to cool unopened containers.[3][6]
- Specific Hazards: The substance is a combustible liquid.[3][4][6] Hazardous combustion products include toxic gases like carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[3][4][8] Vapors are heavier than air and may form explosive mixtures, especially with intense heating. Containers may explode when heated.[3][6]
- Protective Actions:
 - Evacuate the area.
 - Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[3][4][8][9]
 - Use water spray to keep fire-exposed containers cool and prevent rupture.[4][8]

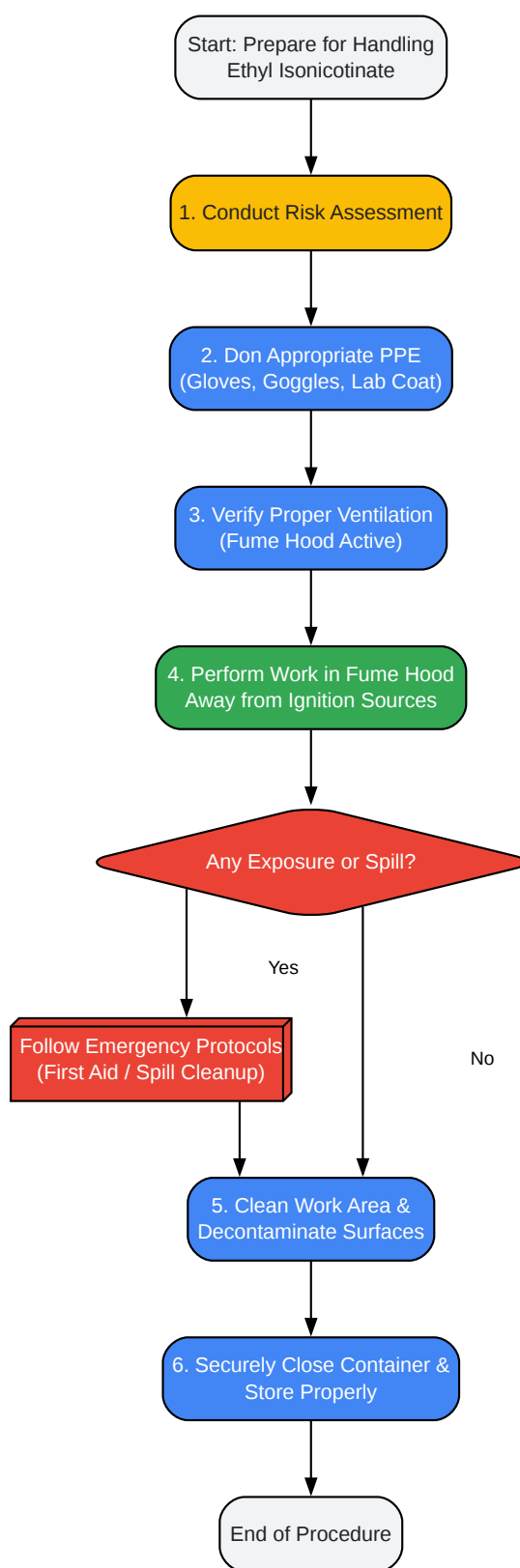
Accidental Release (Spill Cleanup) Protocol

- Immediate Actions:

- Ensure adequate ventilation.[4][7]
- Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[3][4][7][8]
- Evacuate non-essential personnel from the area.[4][7]
- Personal Protection: Don the full appropriate PPE, including respiratory protection, gloves, and eye protection.[4][8]
- Containment:
 - Prevent further leakage or spillage if it is safe to do so.[4]
 - Do not allow the product to enter drains or waterways.[4] Cover drains if necessary.
- Cleanup and Collection:
 - For small spills, absorb the liquid with an inert, non-combustible material such as dry sand, earth, or vermiculite.[8]
 - Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[4][8][9] An electrically protected vacuum cleaner or wet-brushing can also be used.[4]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the waste material in accordance with local, regional, and national regulations.[4]

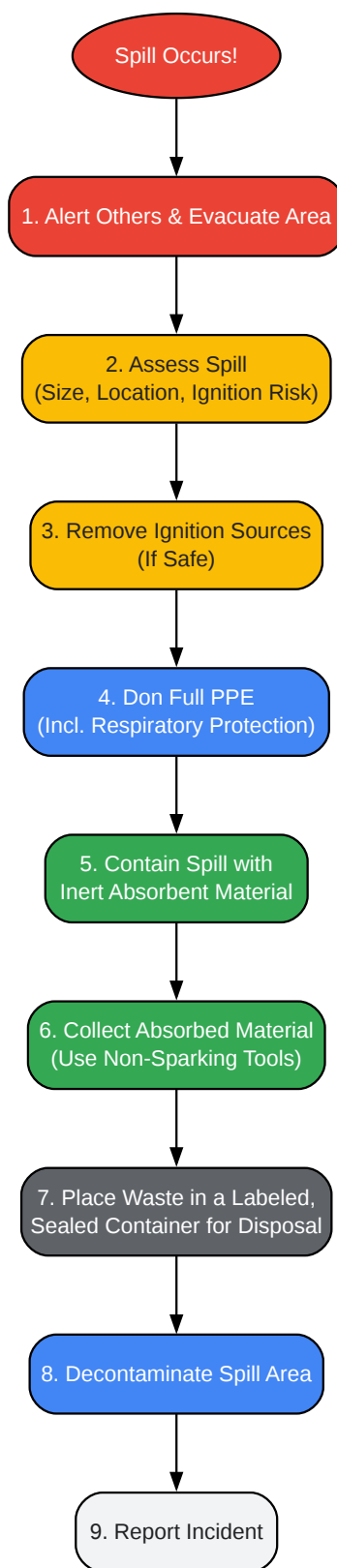
Visualized Workflows

To further clarify procedural logic, the following diagrams illustrate key safety workflows.



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Figure 1: Recommended workflow for handling **ethyl isonicotinate**.



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Figure 2: Flowchart for responding to an **ethyl isonicotinate** spill.

Disposal Considerations

Unused **ethyl isonicotinate** and contaminated waste must be treated as hazardous waste.[3] It is recommended to dispose of this material via a licensed professional waste disposal service.[4] This combustible substance may be burned in a chemical incinerator equipped with an afterburner and scrubber.[4] Always follow local, state, and federal environmental regulations for chemical waste disposal.[3] Do not dispose of the material by pouring it into drains.[3][4]

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References

- 1. Page loading... [guidechem.com]
- 2. Ethyl isonicotinate | CAS#:1570-45-2 | Chemsrce [chemsrc.com]
- 3. fishersci.com [fishersci.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. Ethyl isonicotinate | C₈H₉NO₂ | CID 15291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. WERCS Studio - Application Error [assets.thermofisher.cn]
- 7. ald-pub-files.oss-cn-shanghai.aliyuncs.com [ald-pub-files.oss-cn-shanghai.aliyuncs.com]
- 8. Ethyl isonicotinate(1570-45-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. calpaclab.com [calpaclab.com]
- 11. compositesone.com [compositesone.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Ethyl Isonicotinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042127#ethyl-isonicotinate-safety-data-sheet-and-handling-precautions]

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